

Technical Guide: 2,4-Dimethoxybenzyl Alcohol - Physicochemical Properties and Solubility Profile

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Compound of Interest

Compound Name: 2,4-Dimethoxybenzyl alcohol

Cat. No.: B146662

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,4-Dimethoxybenzyl alcohol (DMBA) is an aromatic alcohol that serves as a valuable intermediate in organic synthesis and holds potential in various research and development applications.^{[1][2]} Its utility is notably mentioned in the context of medicinal chemistry, where it can be used as a drug intermediate.^{[1][2]} Understanding the fundamental physical and chemical properties of DMBA is crucial for its effective application in laboratory and industrial settings. This technical guide provides a comprehensive overview of the core physical properties and solubility characteristics of **2,4-Dimethoxybenzyl alcohol**, supported by generalized experimental protocols for their determination.

Core Physical and Chemical Properties

A summary of the key physicochemical properties of **2,4-Dimethoxybenzyl alcohol** is presented in the table below. These values have been compiled from various sources and represent a consensus of the available data. It is important to note that some values are reported as estimates or have been determined under specific experimental conditions.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₂ O ₃	[3][4][5]
Molecular Weight	168.19 g/mol	[3][4][5]
Appearance	Colorless to light yellow liquid or low melting solid	
Melting Point	38-40 °C (lit.)	[4][6][7]
Boiling Point	177-179 °C at 10 mmHg	[2][4][6][7]
Density	1.1322 g/cm ³ (rough estimate)	[4][6]
Refractive Index	1.545-1.548	[4][6]
pKa	14.18 ± 0.10 (Predicted)	[4]
LogP	1.109 (est)	[4][8]
Vapor Pressure	0.000169 mmHg at 25°C	[6]
Flash Point	>230 °F (>110 °C)	[4][6]

Solubility Profile

The solubility of a compound is a critical parameter, particularly in drug development and formulation. The solubility of **2,4-Dimethoxybenzyl alcohol** has been qualitatively described in several solvents. A clear, quantitative solubility value in common solvents is not readily available in the literature.

Solvent	Solubility	Source(s)
Water	Insoluble	[4][6]
Alcohol (general)	Soluble	[2][4][6]
Methanol	Slightly Soluble	[4]
Chloroform	Slightly Soluble	[4][8]
Mixed Solvent System	≥ 2.5 mg/mL (14.86 mM) in a solution of DMSO, PEG300, Tween-80, and Saline (saturation unknown)	[1]

Experimental Protocols

Detailed experimental procedures for the determination of the physical properties of **2,4-Dimethoxybenzyl alcohol** are not extensively published. However, standard methodologies for organic compounds can be applied.

Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point apparatus)
- Capillary tubes
- Thermometer
- Sample of **2,4-Dimethoxybenzyl alcohol**

Procedure:

- A small, dry sample of **2,4-Dimethoxybenzyl alcohol** is finely powdered.
- The powdered sample is packed into a capillary tube to a height of 2-3 mm.

- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a steady rate (e.g., 1-2 °C per minute) near the expected melting point.
- The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes a clear liquid are recorded as the melting point range.

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid and the liquid changes into a vapor.

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer
- Heating mantle or oil bath
- Boiling chips
- Sample of **2,4-Dimethoxybenzyl alcohol**

Procedure:

- A sample of **2,4-Dimethoxybenzyl alcohol** is placed in the distillation flask along with a few boiling chips.
- The distillation apparatus is assembled. The thermometer bulb should be positioned so that the top of the bulb is level with the bottom of the side arm of the distillation flask.
- The sample is heated gently.

- As the liquid boils, the vapor will rise and surround the thermometer bulb.
- The temperature at which the vapor temperature remains constant while the liquid is distilling is recorded as the boiling point. The atmospheric pressure should also be recorded, as boiling point is pressure-dependent.

Qualitative Determination of Solubility

This method provides a general classification of a compound's solubility in various solvents.

Apparatus:

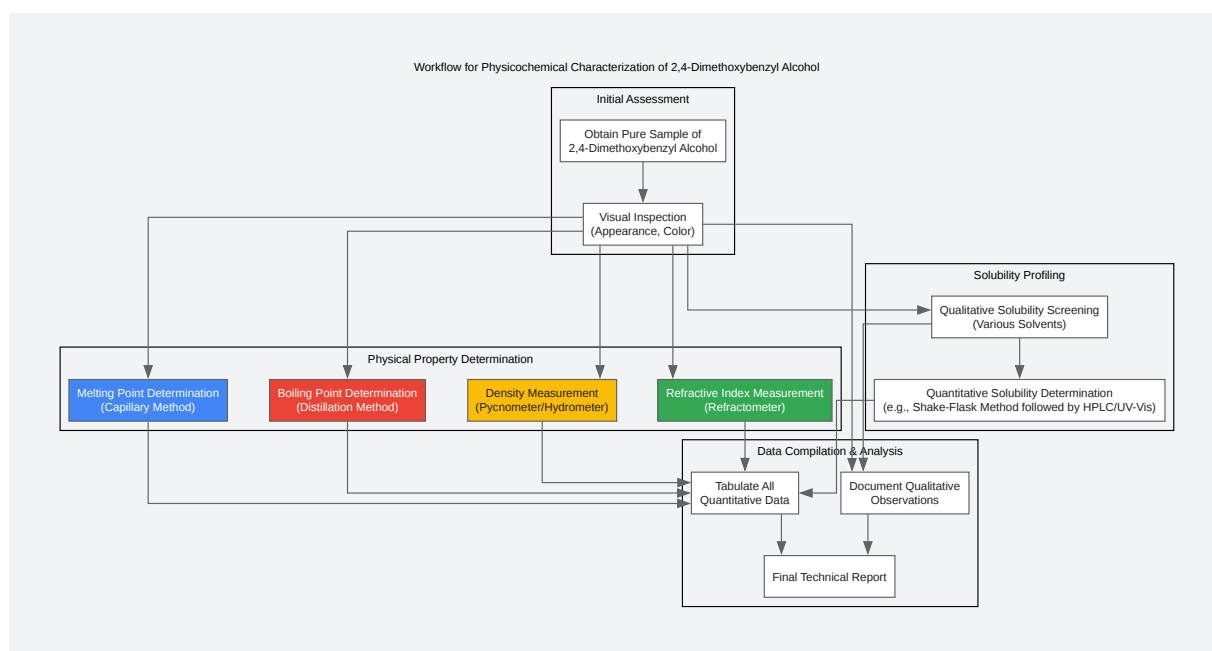
- Test tubes
- Vortex mixer or shaker
- Spatula
- Solvents of interest (e.g., water, ethanol, methanol, chloroform)
- Sample of **2,4-Dimethoxybenzyl alcohol**

Procedure:

- Approximately 10-20 mg of **2,4-Dimethoxybenzyl alcohol** is placed into a test tube.
- A small volume (e.g., 1 mL) of the solvent is added to the test tube.
- The mixture is agitated vigorously for a set period (e.g., 1-2 minutes) using a vortex mixer or by shaking.
- The mixture is visually inspected for the presence of undissolved solid.
- Observations are recorded as "soluble," "slightly soluble," or "insoluble."

Logical Workflow for Physicochemical Characterization

The following diagram illustrates a logical workflow for the determination of the key physical and solubility properties of an organic compound such as **2,4-Dimethoxybenzyl alcohol**.



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Caption: Logical workflow for the physicochemical characterization of an organic compound.

Conclusion

This technical guide provides a summary of the known physical properties and solubility of **2,4-Dimethoxybenzyl alcohol**. While a considerable amount of qualitative data is available, further research is required to establish precise quantitative solubility values in a range of common laboratory solvents. The experimental protocols outlined provide a framework for researchers to determine these properties with a high degree of accuracy. The provided workflow diagram offers a systematic approach to the physicochemical characterization of this and other similar organic compounds, which is essential for its successful application in research and development.

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